

NVS-PAK1-C solubility in DMSO and other solvents

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Compound of Interest

Compound Name: NVS-PAK1-C

Cat. No.: B15607362

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Application Notes and Protocols for NVS-PAK1-C

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols regarding the solubility of **NVS-PAK1-C**, an inactive control for the allosteric p21-activated kinase 1 (PAK1) inhibitor, NVS-PAK1-1. Understanding the solubility of this compound is critical for its effective use in in vitro and in vivo studies.

Introduction

NVS-PAK1-C serves as a crucial negative control in experiments investigating the effects of PAK1 inhibition.^[1] It is structurally related to the potent and selective allosteric PAK1 inhibitor NVS-PAK1-1 but exhibits significantly reduced activity, with over 100-fold less potency. Accurate solubility data is essential for preparing stock solutions, designing cellular assays, and ensuring reliable experimental outcomes. p21-activated kinases (PAKs) are key regulators of various cellular processes, including cytoskeletal dynamics, cell motility, and survival signaling.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₃ ClF ₃ N ₅ O	
Molecular Weight	465.9 g/mol	
Appearance	Solid	
Purity	>98%	
CAS Number	2250019-95-3	

Solubility Data

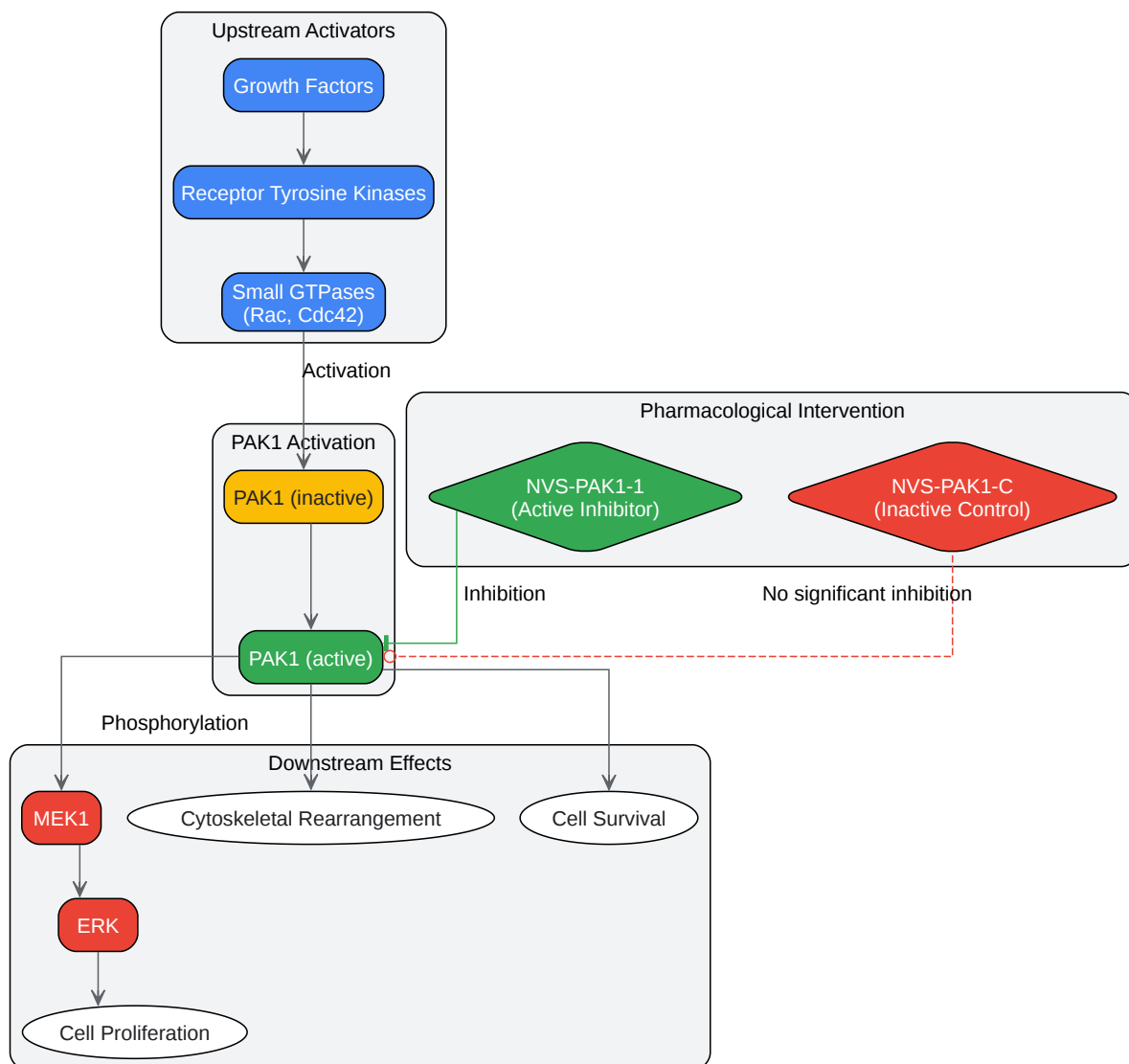
The solubility of **NVS-PAK1-C** has been determined in several common laboratory solvents. This data is crucial for the preparation of stock solutions and experimental media. It is recommended to use freshly opened, anhydrous solvents to achieve maximum solubility, as hygroscopic solvents can negatively impact solubility.

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Reference
Dimethyl Sulfoxide (DMSO)	100 mM	46.59 mg/mL	
Ethanol	20 mM	9.32 mg/mL	
Dimethylformamide (DMF)	~107 mM	50 mg/mL	[2]
DMSO:PBS (pH 7.2) (1:1)	~1.07 mM	0.5 mg/mL	[2]

Note: The solubility in DMF and the DMSO:PBS mixture was calculated based on the provided mg/mL values and the molecular weight of 465.9 g/mol .

Signaling Pathway

The p21-activated kinase 1 (PAK1) is a serine/threonine kinase that plays a significant role in various cellular signaling pathways. It is activated by small GTPases such as Cdc42 and Rac. Once activated, PAK1 can phosphorylate a multitude of downstream substrates, influencing processes like cytoskeletal organization, cell proliferation, and survival. **NVS-PAK1-C** can be used as a negative control to ensure that observed effects are due to the specific inhibition of PAK1 by its active counterpart, NVS-PAK1-1.



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Figure 1: Simplified PAK1 signaling pathway and points of intervention.

Experimental Protocols

Protocol 1: Preparation of a 100 mM DMSO Stock Solution

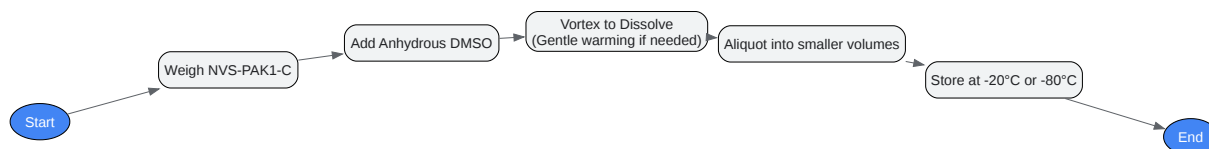
This protocol describes the preparation of a high-concentration stock solution of **NVS-PAK1-C** in DMSO.

Materials:

- **NVS-PAK1-C** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials

Procedure:

- **Weighing the Compound:** Accurately weigh a desired amount of **NVS-PAK1-C**. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 46.59 mg of the compound.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial containing the weighed **NVS-PAK1-C**. For 46.59 mg, add 1 mL of DMSO.
- **Dissolution:** Vortex the solution vigorously until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be applied to aid dissolution, but be cautious of potential compound degradation at higher temperatures.
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.[\[3\]](#)



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Figure 2: Workflow for preparing a DMSO stock solution of **NVS-PAK1-C**.

Protocol 2: General Method for Determining Solubility

This protocol provides a general workflow for determining the solubility of a compound in a given solvent, which can be adapted for **NVS-PAK1-C** in various solvents.

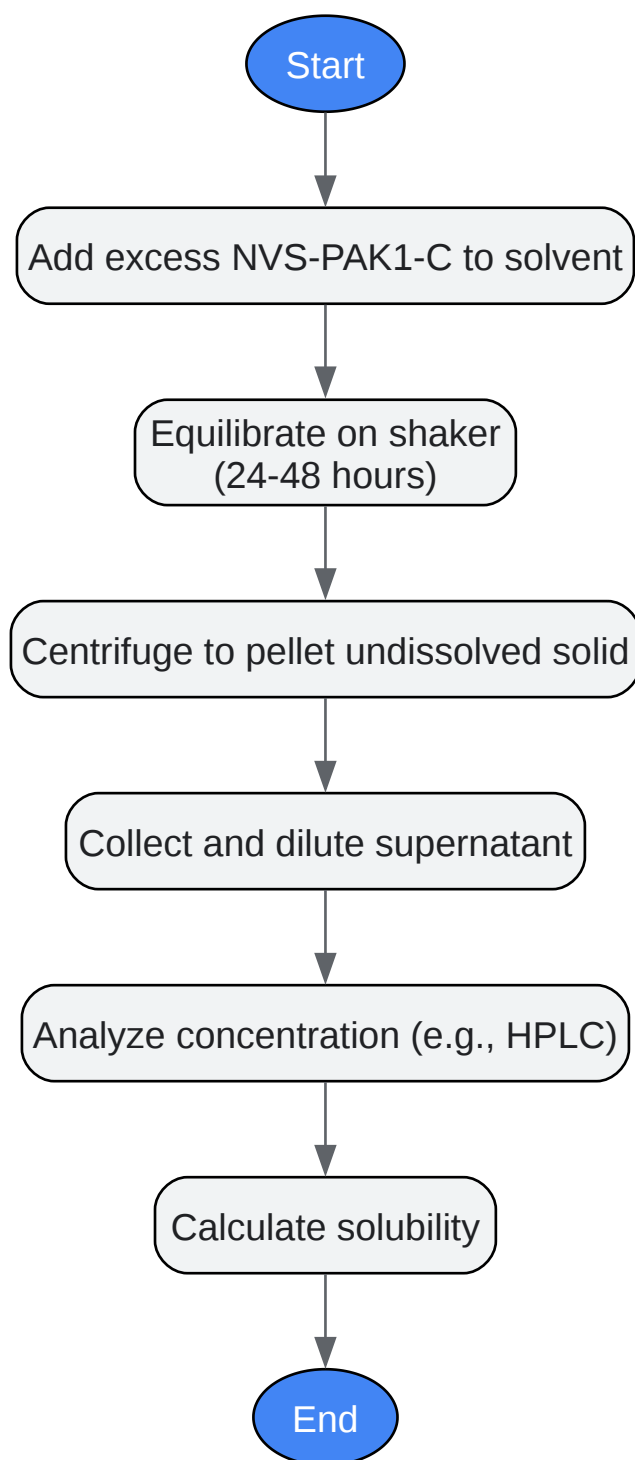
Materials:

- **NVS-PAK1-C** (solid)
- Solvent of interest (e.g., ethanol, PBS)
- Saturating shaker or rotator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system or a suitable spectrophotometer
- Calibrated analytical balance
- Vials with screw caps

Procedure:

- Preparation of Supersaturated Solutions: Add an excess amount of **NVS-PAK1-C** to a known volume of the solvent in a vial. The amount should be more than what is expected to dissolve.

- **Equilibration:** Tightly cap the vials and place them on a shaker or rotator at a constant temperature (e.g., 25°C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Separation of Undissolved Solid:** Centrifuge the vials at high speed to pellet the undissolved solid.
- **Sample Collection and Dilution:** Carefully collect a known volume of the supernatant, ensuring no solid particles are transferred. Dilute the supernatant with a suitable solvent to a concentration within the linear range of the analytical method.
- **Quantification:** Analyze the diluted supernatant using a validated analytical method, such as HPLC with a standard curve, to determine the concentration of **NVS-PAK1-C**.
- **Calculation:** Calculate the solubility by multiplying the measured concentration by the dilution factor.



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Figure 3: General workflow for experimental solubility determination.

Conclusion

The provided data and protocols offer a comprehensive guide for researchers working with **NVS-PAK1-C**. Adherence to these guidelines will help ensure the accuracy and reproducibility of experimental results. Always refer to the manufacturer's specific recommendations and safety data sheets before handling any chemical compound.

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